Application Note: High-Yield Synthesis of N-Isopropylisobutyramide (NiPiBA)

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Compound of Interest

Compound Name:	*N-Isopropylisobutyramide*
CAS No.:	*869-07-8*
Cat. No.:	*B1583079*

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Introduction & Scope

N-Isopropylisobutyramide (NiPiBA) is a structural analog of N-ethyl-p-menthane-3-carboxamide (WS-3) and other cooling agents, frequently utilized in pharmaceutical research as a transient receptor potential melastatin 8 (TRPM8) modulator.

This protocol details the laboratory-scale synthesis of NiPiBA via nucleophilic acyl substitution. Unlike industrial routes that may utilize thermal dehydration of amine salts, this research-grade method utilizes isobutyryl chloride and isopropylamine under basic conditions. This route is selected for its high atom economy, rapid kinetics, and ease of purification.

Mechanistic Basis

The reaction proceeds via an addition-elimination mechanism. The nitrogen lone pair of isopropylamine attacks the carbonyl carbon of isobutyryl chloride, forming a tetrahedral intermediate. The chloride ion is eliminated, reforming the carbonyl. A tertiary amine base (Triethylamine) is employed to scavenge the generated hydrogen chloride (HCl), driving the equilibrium forward and preventing the formation of unreactive isopropylamine hydrochloride salts.

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Materials & Safety Profile

Reagent Stoichiometry

Reagent	MW (g/mol)	Density (g/mL)	Equiv.	Role
Isobutyryl Chloride	106.55	1.017	1.05	Electrophile
Isopropylamine	59.11	0.688	1.00	Nucleophile
Triethylamine (TEA)	101.19	0.726	1.20	Acid Scavenger
Dichloromethane (DCM)	84.93	1.33	N/A	Solvent

Critical Safety Parameters

- Isobutyryl Chloride: Corrosive, lachrymator, and moisture-sensitive. Hydrolyzes to release HCl gas. Handle strictly in a fume hood.
- Isopropylamine: Highly flammable (FP -37°C) and toxic.
- Exotherm Control: The reaction is highly exothermic.[1] Temperature monitoring is mandatory to prevent solvent boiling and impurity formation.

Experimental Protocol

Phase 1: Reaction Setup

- Apparatus Preparation: Flame-dry a 500 mL 3-neck round-bottom flask (RBF). Equip with a magnetic stir bar, a pressure-equalizing addition funnel, and a nitrogen/argon inlet adapter.
- Solvation: Under inert atmosphere, charge the RBF with Isopropylamine (5.91 g, 100 mmol), Triethylamine (12.14 g, 120 mmol), and anhydrous DCM (150 mL).
- Thermal Equilibration: Submerge the RBF in an ice-water bath. Allow the solution to cool to 0–4 °C.

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Phase 2: Controlled Addition

- Reagent Loading: Charge the addition funnel with Isobutyryl Chloride (11.19 g, 105 mmol) diluted in 20 mL of DCM.
- Dropwise Addition: Add the acid chloride solution dropwise over 30–45 minutes.
  - Critical Control Point: Monitor internal temperature; do not allow it to exceed 10 °C.
  - Observation: White precipitate (TEA·HCl) will form immediately.
- Reaction Completion: Once addition is complete, remove the ice bath. Allow the mixture to warm to room temperature (RT) and stir for 2 hours.

Phase 3: Workup & Isolation

- Quenching: Cool the mixture back to 0 °C and quench by slowly adding 50 mL of 1M HCl. This solubilizes the TEA salts and neutralizes unreacted amine.
- Phase Separation: Transfer to a separatory funnel. Collect the organic (lower) DCM layer.
- Wash Cycle:
  - Wash organic layer with 1M HCl (2 x 50 mL).
  - Wash with Saturated $NaHCO_3$ (2 x 50 mL) (removes unreacted acid).
  - Wash with Brine (1 x 50 mL).
- Drying: Dry the organic phase over anhydrous $MgSO_4$ for 15 minutes. Filter off the solids.
- Concentration: Remove solvent via rotary evaporation (40 °C, 500 mbar -> 20 mbar) to yield the crude product.

Phase 4: Purification

- State Check: The crude product is a low-melting solid (MP ~26–28 °C).
- Distillation (Preferred): For high purity (>99%), perform vacuum distillation.

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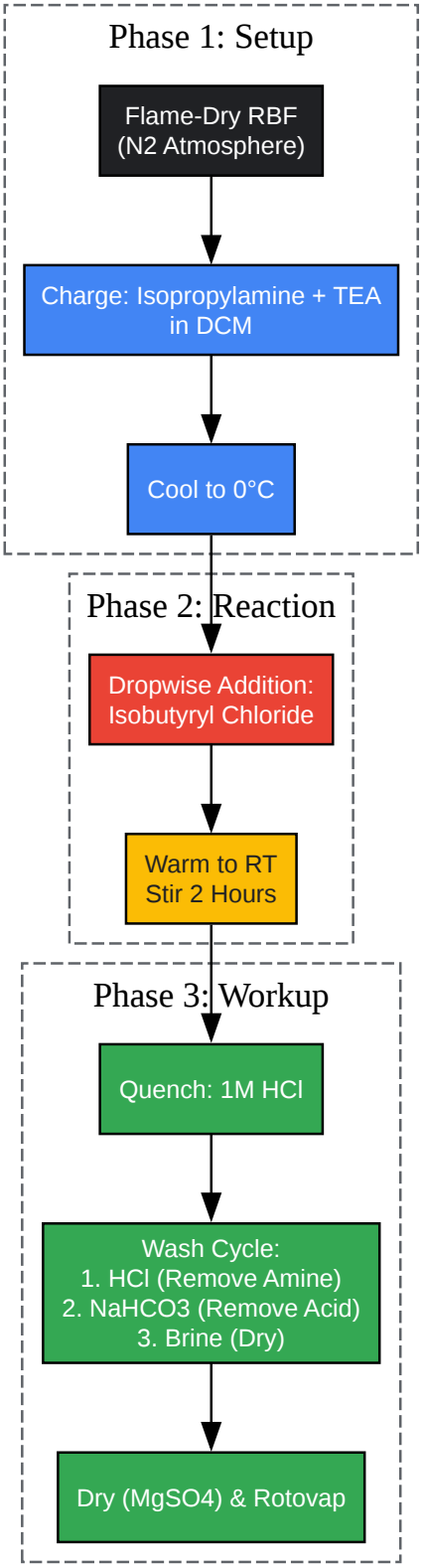
- Target: Collect fraction boiling at ~95–98 °C @ 15 mmHg (values may vary with vacuum strength).

- Recrystallization (Alternative): If solid at RT, recrystallize from minimal hot hexanes. Cool to -20 °C to precipitate white needles.

Process Visualization

Workflow Diagram

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Figure 1: Operational workflow for the synthesis of **N-Isopropylisobutyramide**.

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Quality Control & Characterization

Expected Physical Data[2][3][4][5][6]

- Appearance: Colorless liquid or white crystalline solid (temperature dependent).
- Melting Point: 26–28 °C [1].
- Boiling Point: ~205 °C (760 mmHg) / ~92 °C (12 mmHg).

Spectroscopic Validation (^{1}H NMR)

Solvent: $CDCl_3$ (7.26 ppm ref)

Shift (δ ppm)	Multiplicity	Integral	Assignment
5.45	Broad Singlet	1H	N-H (Amide)
4.08	Septet (J=6.6 Hz)	1H	N-CH-$(CH_3)_2$
2.32	Septet (J=6.9 Hz)	1H	CO-CH-$(CH_3)_2$
1.16	Doublet (J=6.6 Hz)	6H	N-CH-$(CH_3)_2$
1.14	Doublet (J=6.9 Hz)	6H	CO-CH-$(CH_3)_2$

Note: The methyl doublets often overlap heavily around 1.1–1.2 ppm.

Troubleshooting Guide

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Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis of Acid Chloride	Ensure reagents are dry; use fresh Acid Chloride; check N_2 line.
Yellow Color	Oxidation / Impurities	Distill product under vacuum.
Amine Smell	Incomplete Wash	Repeat 1M HCl wash during workup.
Solidification in Funnel	Product MP is near RT	Gently warm the funnel with a heat gun or use a warm water bath.

References

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